

Essential Safety and Logistics for Handling 4-Iodobutanoic Acid

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Compound of Interest

Compound Name: **4-iodobutanoic Acid**

Cat. No.: **B151813**

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For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate and essential procedural guidance for the safe handling and disposal of **4-iodobutanoic acid**, ensuring the safety of laboratory personnel and compliance with standard safety protocols.

Properties and Hazards of 4-Iodobutanoic Acid

4-Iodobutanoic acid is a crystalline organic compound that requires careful handling due to its irritant properties.^{[1][2]} Adherence to the safety protocols outlined below is critical to mitigate risks.

Property	Value
CAS Number	7425-27-6
Molecular Formula	C4H7IO2
Molecular Weight	214.00 g/mol
Appearance	Crystalline solid
Melting Point	37-40 °C
Boiling Point	109-110 °C at 1 Torr
GHS Hazard Statements	H315: Causes skin irritation
H319: Causes serious eye irritation	
H335: May cause respiratory irritation	
Signal Word	Warning

Operational Plan: Step-by-Step Handling Procedures

1. Receiving and Inspection:

- Upon receipt, inspect the container for any signs of damage or leaks.
- Verify that the container is properly labeled.
- Transport the chemical in a secondary container to the designated storage area.

2. Storage:

- Store in a cool, dry, and well-ventilated area away from incompatible materials such as strong oxidizing agents.[\[1\]](#)
- Keep the container tightly closed and protected from light and air.[\[1\]](#)
- Store below eye level to minimize the risk of dropping and splashing.[\[3\]](#)

- Acids and bases should be stored separately.[3][4]

3. Personal Protective Equipment (PPE):

- Eye and Face Protection: Chemical safety goggles are mandatory. A face shield should be worn when there is a risk of splashing.[5][6]
- Hand Protection: Chemical-resistant gloves (e.g., nitrile or butyl rubber) are required.[7] Inspect gloves before each use.
- Body Protection: A lab coat or chemical-resistant apron must be worn.[6] For larger quantities, an acid-resistant suit may be necessary.[7]
- Respiratory Protection: Work in a well-ventilated area, preferably a chemical fume hood, to avoid inhaling dust or vapors.[1][4] If a fume hood is not available, a respirator with an appropriate cartridge should be used.[1][7]

4. Handling and Use:

- Always handle **4-iodobutanoic acid** within a certified chemical fume hood.[4]
- Ensure an eyewash station and safety shower are readily accessible.[5]
- When preparing solutions, always add the acid to the solvent slowly; never add the solvent to the acid.[3][5]
- Avoid the formation of dust.[1]
- Wash hands thoroughly after handling, even if gloves were worn.[4]

5. Spill Management:

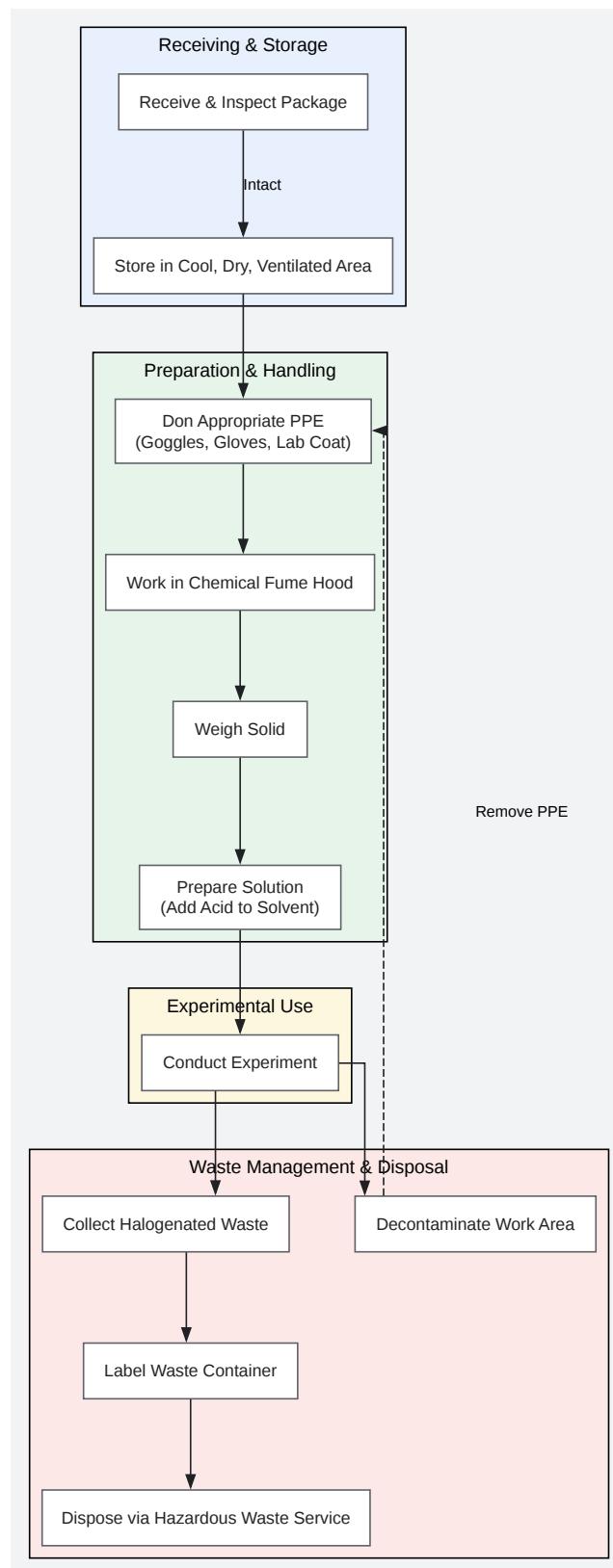
- In case of a small spill, absorb the material with an inert absorbent material (e.g., sand, vermiculite).
- Collect the absorbed material into a labeled container for disposal.
- For larger spills, evacuate the area and follow emergency procedures.

Disposal Plan

4-Iodobutanoic acid is a halogenated organic compound and must be disposed of as hazardous waste.

- Waste Segregation: Do not mix halogenated waste with non-halogenated waste.[8][9][10]
- Waste Containers: Collect waste in a designated, properly labeled, and sealed container.[11] The container should be clearly marked as "Halogenated Organic Waste".[9][11]
- Disposal Route: The waste must be disposed of through a certified hazardous waste disposal service. Do not dispose of it down the drain.[8] Halogenated organic wastes are typically incinerated at high temperatures.[9][10]

Workflow for Handling 4-Iodobutanoic Acid

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Caption: Workflow for the safe handling of **4-iodobutanoic acid**.

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